

Technical Whitepaper: Spectroscopic Profiling of Diethyl (4-ethoxyphenyl)phosphonate

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Compound of Interest

Compound Name: Diethyl (4-ethoxyphenyl)phosphonate

CAS No.: 176251-04-0

Cat. No.: B599725

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Executive Summary

Diethyl (4-ethoxyphenyl)phosphonate (CAS: 1534-34-5) represents a class of arylphosphonates widely utilized as pharmacophores in drug discovery (e.g., enzyme inhibitors) and as precursors in the Horner-Wadsworth-Emmons (HWE) olefination. Accurate structural validation of this compound is critical due to the potential for hydrolysis byproducts (monoesters) or homocoupling impurities during synthesis.

This guide provides a definitive reference for the spectroscopic identification of **Diethyl (4-ethoxyphenyl)phosphonate**, synthesizing experimental data with mechanistic interpretation to ensure rigorous quality control (QC).

Chemical Profile & Synthesis Context[1][2][3][4][5][6]

Understanding the synthesis origin is essential for anticipating impurities in the spectra. The industry-standard preparation involves the Hirao Cross-Coupling or the Michaelis-Arbuzov

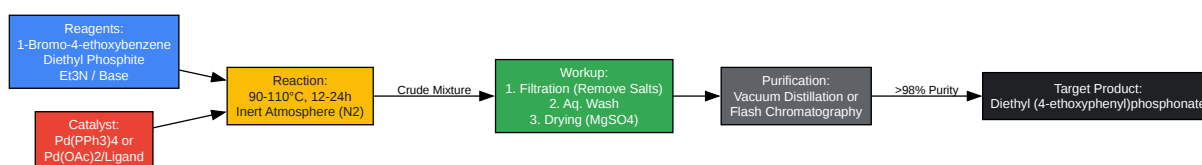
reaction.

Compound Details:

- IUPAC Name: **Diethyl (4-ethoxyphenyl)phosphonate**^[1]
- Molecular Formula:
- Molecular Weight: 258.25 g/mol
- Appearance: Colorless to pale yellow viscous oil

Synthesis Workflow (Hirao Coupling)

The following diagram illustrates the typical palladium-catalyzed synthesis route, highlighting where specific impurities (e.g., unreacted aryl halide, triethyl phosphite) may originate.



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Figure 1: Palladium-catalyzed synthesis workflow for **Diethyl (4-ethoxyphenyl)phosphonate**.

Nuclear Magnetic Resonance (NMR) Analysis^{[1][5][8][9]}

NMR is the primary tool for structural validation. The phosphorus atom (

, spin 1/2, 100% abundance) introduces characteristic splitting in both

H and

C spectra.

H NMR Spectroscopy (400 MHz, CDCl₃)

The spectrum is characterized by the overlap of ethoxy ether signals and phosphonate ester ethyl groups.

Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment	Structural Insight
7.75 - 7.70	dd / m	2H	,	Ar-H (ortho to P)	Deshielded by P=O EWG; splitting visible.[2]
6.98 - 6.93	dd / m	2H	,	Ar-H (meta to P)	Shielded by ethoxy EDG; distinct AA'BB' system.
4.15 - 4.05	m (overlap)	6H	-	P-O-CH + Ar-O-CH	Critical Region: Overlap of phosphonate methylenes (quintet-like) and ether methylene (quartet).
1.43	t	3H		Ar-O-CH -CH	Triplet from the ether ethyl group.
1.32	t	6H		P-O-CH -CH	Triplet from the phosphonate ethyl groups.

Expert Note: The signal at ~4.10 ppm is a complex multiplet containing both the phosphonate ester methylenes (split by

H and

P) and the ether methylene (split by

H only). Integration of this region must equal 6H for purity confirmation.

C NMR Spectroscopy (100 MHz, CDCl)

Carbon-Phosphorus coupling (

) is diagnostic.

Shift (, ppm)	Splitting ()	Assignment
162.5	d, Hz	C-O (Aromatic, para)
133.8	d, Hz	C-H (Aromatic, ortho)
119.2	d, Hz	C-P (Quaternary, ipso)
114.3	d, Hz	C-H (Aromatic, meta)
63.7	s	Ar-O-CH
62.0	d, Hz	P-O-CH
16.3	d, Hz	P-O-CH -CH
14.7	s	Ar-O-CH -CH

P NMR Spectroscopy (162 MHz, CDCl₃) [8]

- Chemical Shift:

+19.0 to +20.5 ppm (singlet, decoupled).

- Purity Check: A secondary peak at ~0-5 ppm indicates hydrolysis to the mono-ester or phosphonic acid. A peak at ~128 ppm indicates unreacted triethyl phosphite (if Arbuzov

method used).

Infrared (IR) Spectroscopy

IR analysis confirms functional groups and is particularly useful for detecting water (broad -OH) or hydrolysis products (P-OH broad bands).

Wavenumber (cm)	Intensity	Vibration Mode	Diagnostic Value
1250 - 1240	Strong	P=O Stretch	Characteristic phosphonate band.
1050 - 1020	Strong	P-O-C Stretch	Confirms ester linkage.
1605, 1505	Medium	C=C Aromatic	Benzene ring breathing modes.
1290 - 1280	Medium	C-O-C Asym Stretch	Aryl alkyl ether linkage.
2980, 2910	Weak	C-H Aliphatic	Ethyl group C-H stretches.

Mass Spectrometry (MS)

The fragmentation pattern of diethyl phosphonates is predictable and driven by the McLafferty rearrangement and sequential loss of ethylene.

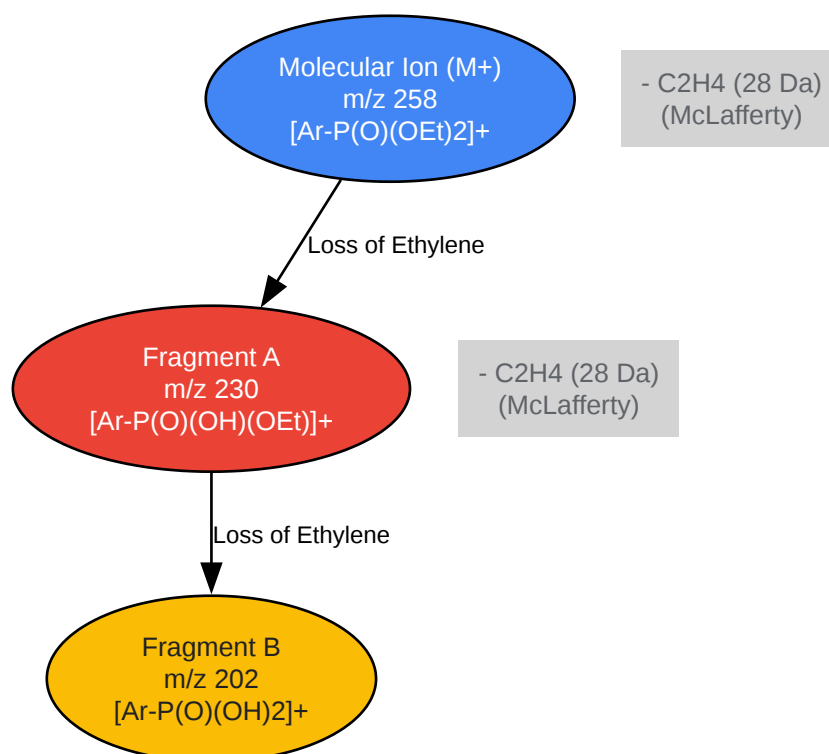
Ionization Mode: Electron Impact (EI, 70 eV) or ESI (+).

Fragmentation Pathway (EI)[11]

- Molecular Ion (): m/z 258 (Weak to Medium)
- Base Peak or Major Fragment: m/z 230 (

- , Loss of one ethylene via McLafferty rearrangement).
- Secondary Fragment: m/z 202 (

, Loss of second ethylene).
 - Aryl Core: m/z 174 (Acid form) and lower aromatic fragments.



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Figure 2: Primary fragmentation pathway for diethyl arylphosphonates under Electron Impact (EI).

Experimental Protocols

Protocol A: Sample Preparation for NMR

- Solvent Selection: Use CDCl₃

(Chloroform-d) stored over molecular sieves to prevent acidic hydrolysis.
- Concentration: Dissolve 10-15 mg of the oil in 0.6 mL CDCl₃

- Tube Quality: Use high-throughput 5mm NMR tubes.
- Acquisition:
 - H: 16 scans, 1s relaxation delay.
 - P: Proton-decoupled, 64 scans minimum.

Protocol B: Quality Control Criteria

Before releasing the compound for biological assay or further synthesis, ensure:

- Purity: >95% by
H NMR integration.
- Water Content: No broad singlet at
1.6-2.0 ppm (H
O in CDCl
).
- Residual Solvent: Check for Ethyl Acetate (singlet ~2.05, quartet ~4.12) or Hexane (multiplets ~0.8-1.3) from purification.

References

- Hirao, T., et al. (1981). "New applications of palladium-catalyzed reactions: A novel synthesis of arylphosphonates." *Synthesis*.
- Kalek, M., et al. (2008). "Microwave-assisted palladium-catalyzed cross-coupling of aryl halides with dialkyl phosphites." *Tetrahedron*.
- National Institute of Standards and Technology (NIST). "Diethyl phosphonate Mass Spectrum & IR Data." NIST Chemistry WebBook.[3] (Used for fragmentation pattern correlation).[4]

- Royal Society of Chemistry. "ChemSpider: **Diethyl (4-ethoxyphenyl)phosphonate**."
- Silverstein, R. M., et al. "Spectrometric Identification of Organic Compounds." Wiley.[5]
(Standard reference for

coupling constants).

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Sources

- 1. d-nb.info [d-nb.info]
- 2. Analyzes of alkyl phosphonate mixtures | Applications Notes | JEOL Ltd. [jeol.com]
- 3. Diethyl phosphite [webbook.nist.gov]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. spectrabase.com [spectrabase.com]
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